

# purification of crude 2-(N-Ethyl-m-toluidino)ethanol by vacuum distillation

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## Compound of Interest

Compound Name: 2-(N-Ethyl-m-toluidino)ethanol

Cat. No.: B127280

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## Application Note & Protocol

Topic: High-Purity Recovery of 2-(N-Ethyl-m-toluidino)ethanol via Vacuum Distillation

### Abstract

This document provides a comprehensive guide for the purification of crude **2-(N-Ethyl-m-toluidino)ethanol** (CAS: 91-88-3), a key intermediate in the synthesis of various dyes and color developers.[1][2] Due to its high boiling point at atmospheric pressure, purification requires vacuum distillation to prevent thermal degradation and ensure high-purity final product suitable for sensitive downstream applications. This application note details the scientific principles, a step-by-step laboratory protocol, safety considerations, and troubleshooting for researchers and chemical development professionals.

### Introduction & Rationale

**2-(N-Ethyl-m-toluidino)ethanol**, also known as N-Ethyl-N-(2-hydroxyethyl)-m-toluidine, is an aromatic tertiary amine.[2] Its synthesis can result in various impurities, including unreacted starting materials like N-ethyl-m-toluidine, polyethoxylated byproducts, or residual solvents.[2] [3] For its use in high-performance applications, such as in the manufacturing of photosensitive chemicals or specific dyestuffs, a purity of  $\geq 98\%$  is often required.[4]

The primary challenge in purifying this compound lies in its high boiling point and susceptibility to oxidation and decomposition at elevated temperatures. Standard atmospheric distillation is

therefore unsuitable. Vacuum distillation is the method of choice as it lowers the boiling point of the liquid, allowing for vaporization at a significantly lower temperature, thereby preserving the molecule's integrity. This protocol establishes a reproducible method for achieving high-purity **2-(N-Ethyl-m-toluidino)ethanol**.

## Physicochemical Data for Distillation

A thorough understanding of the compound's physical properties is critical for designing an effective distillation protocol. The following table summarizes key data for **2-(N-Ethyl-m-toluidino)ethanol**.

Property	Value	Source(s)
CAS Number	91-88-3	[5]
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO	[1][6]
Molecular Weight	179.26 g/mol	[7]
Appearance	Clear yellow to brown liquid	[2]
Boiling Point	114-115 °C at 1 mmHg	[4][5][8][9][10]
Density	1.019 g/mL at 25 °C	[6][8]
Refractive Index (n <sub>20/D</sub> )	1.555	[5]
Melting Point	-19 °C	[5][6][11]
Flash Point	>110 °C (>230 °F)	[5][11]
Solubility	Insoluble in water	[1][4]

## Principle of Vacuum Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure exerted on its surface. By reducing the system pressure with a vacuum pump, the temperature required to reach this equilibrium is lowered. This relationship is fundamental to purifying thermally labile or high-boiling compounds. For **2-(N-Ethyl-m-toluidino)ethanol**, reducing the pressure to approximately 1 mmHg lowers its boiling point from an estimated 338-340 °C at atmospheric pressure to a manageable 114-115 °C, preventing unwanted decomposition.

## Detailed Experimental Protocol

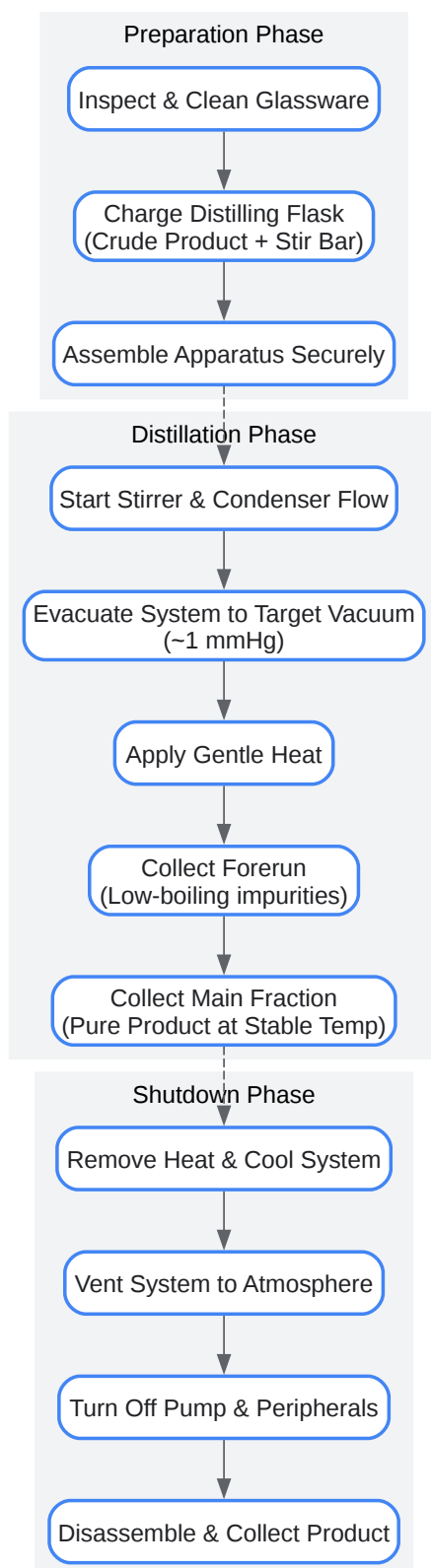
This protocol outlines the setup, execution, and shutdown of a laboratory-scale vacuum distillation for purifying approximately 100-200g of crude **2-(N-Ethyl-m-toluidino)ethanol**.

## Required Materials & Apparatus

- Chemicals:
  - Crude **2-(N-Ethyl-m-toluidino)ethanol**
  - Boiling chips or a PTFE-coated magnetic stir bar
  - High-vacuum silicone grease
  - Dry ice and acetone or isopropanol (for cold trap)
- Apparatus:
  - Heating mantle with integrated magnetic stirrer
  - Two-neck round-bottom flask (distilling flask), 500 mL
  - Short-path distillation head with condenser and vacuum connection
  - Thermometer (-10 to 200 °C) and thermometer adapter
  - Single-neck round-bottom flasks (receiving flasks), 250 mL
  - Cold finger trap (Dewar-style)
  - Two-stage rotary vane vacuum pump or a high-performance diaphragm pump
  - Digital vacuum gauge (Manometer)
  - Insulating glass wool or aluminum foil
  - Laboratory jack, clamps, and support stands

- Tubing for vacuum and condenser water lines

## Workflow Diagram



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